

Allosecurinine: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Allosecurinine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, stereochemistry, and relevant physicochemical properties of **allosecurinine**, a member of the Securinega family of alkaloids. The document includes summaries of experimental protocols for its isolation and synthesis, and explores its biological activities, offering valuable insights for professionals in chemical research and drug development.

Chemical Structure and Stereochemistry

Allosecurinine is a tetracyclic alkaloid possessing a complex and rigid molecular architecture.

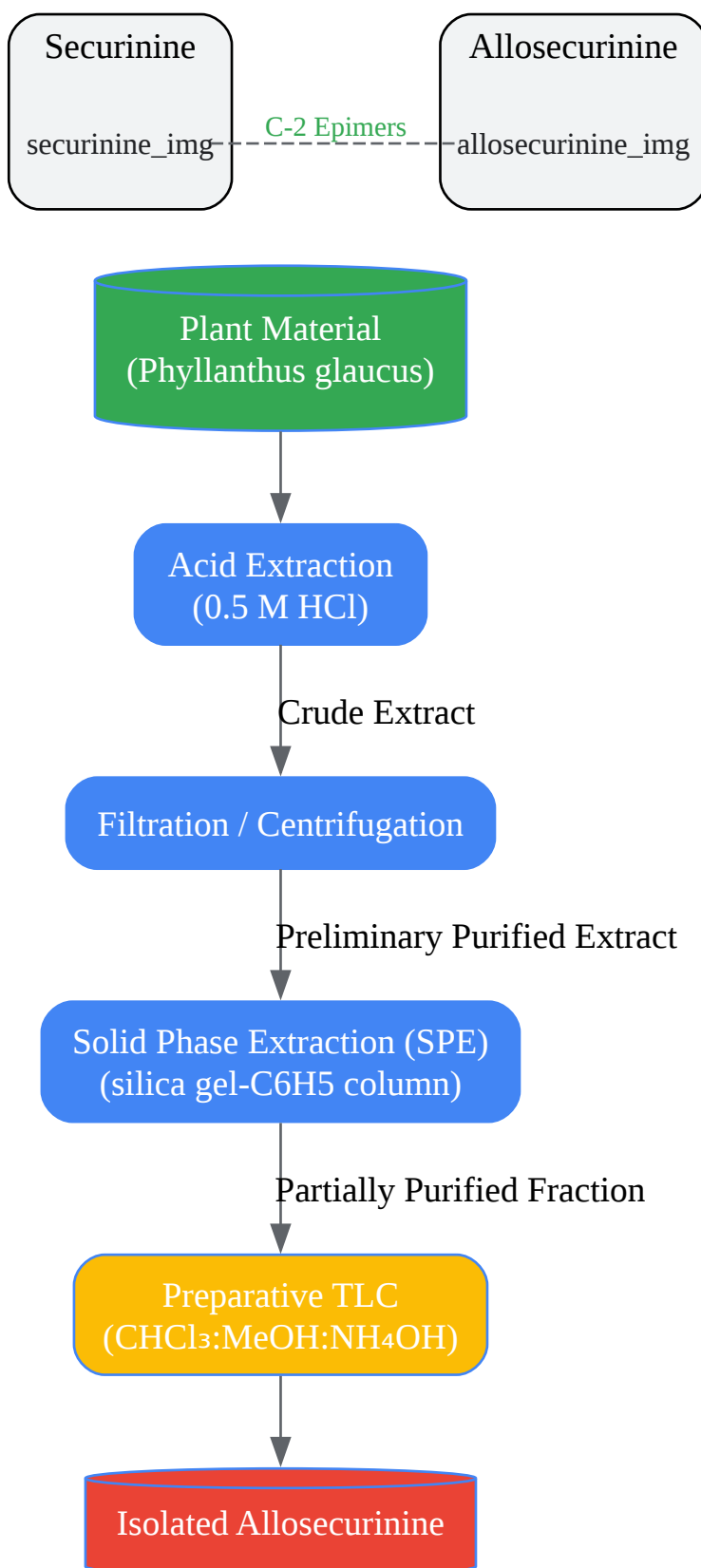
[1] Its core is a 6-azobicyclo[3.2.1]octane system (rings B and C) fused with a piperidine ring (A) and an α,β -unsaturated- γ -lactone, also known as a butenolide moiety (ring D).[1]

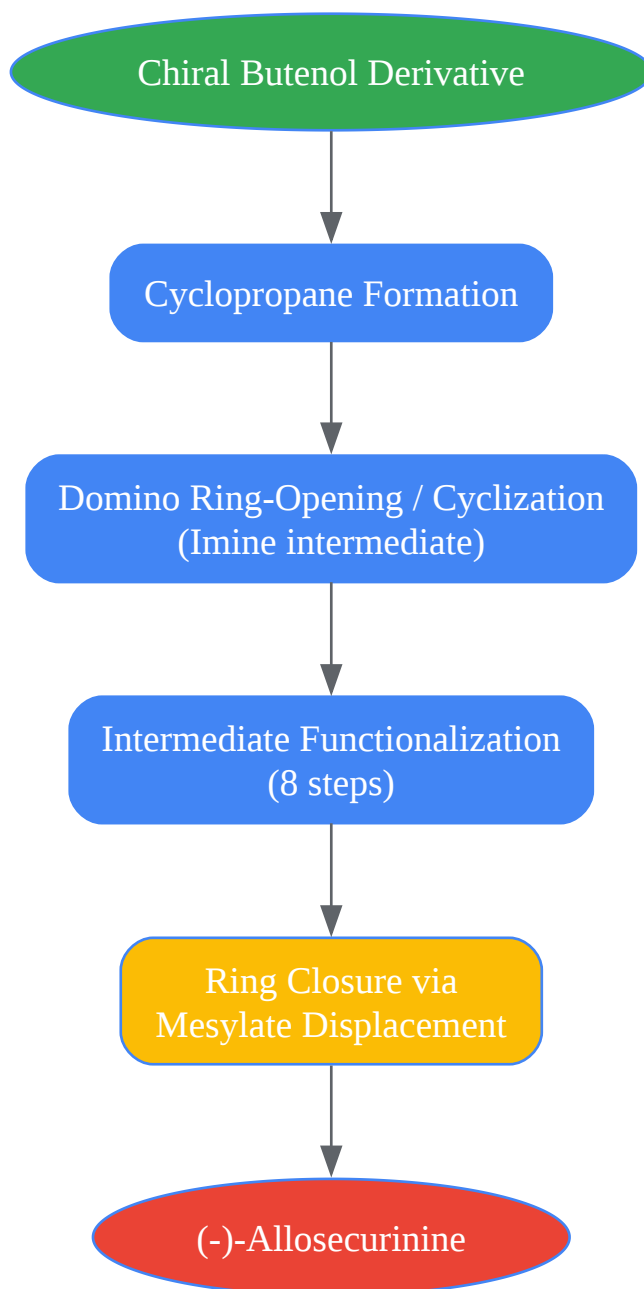
The molecular formula of **allosecurinine** is $C_{13}H_{15}NO_2$. Its systematic IUPAC name is (1S,2S,8S)-14-oxa-7-azatetracyclo[6.6.1.0^{1,11}.0^{2,7}]pentadeca-9,11-dien-13-one.

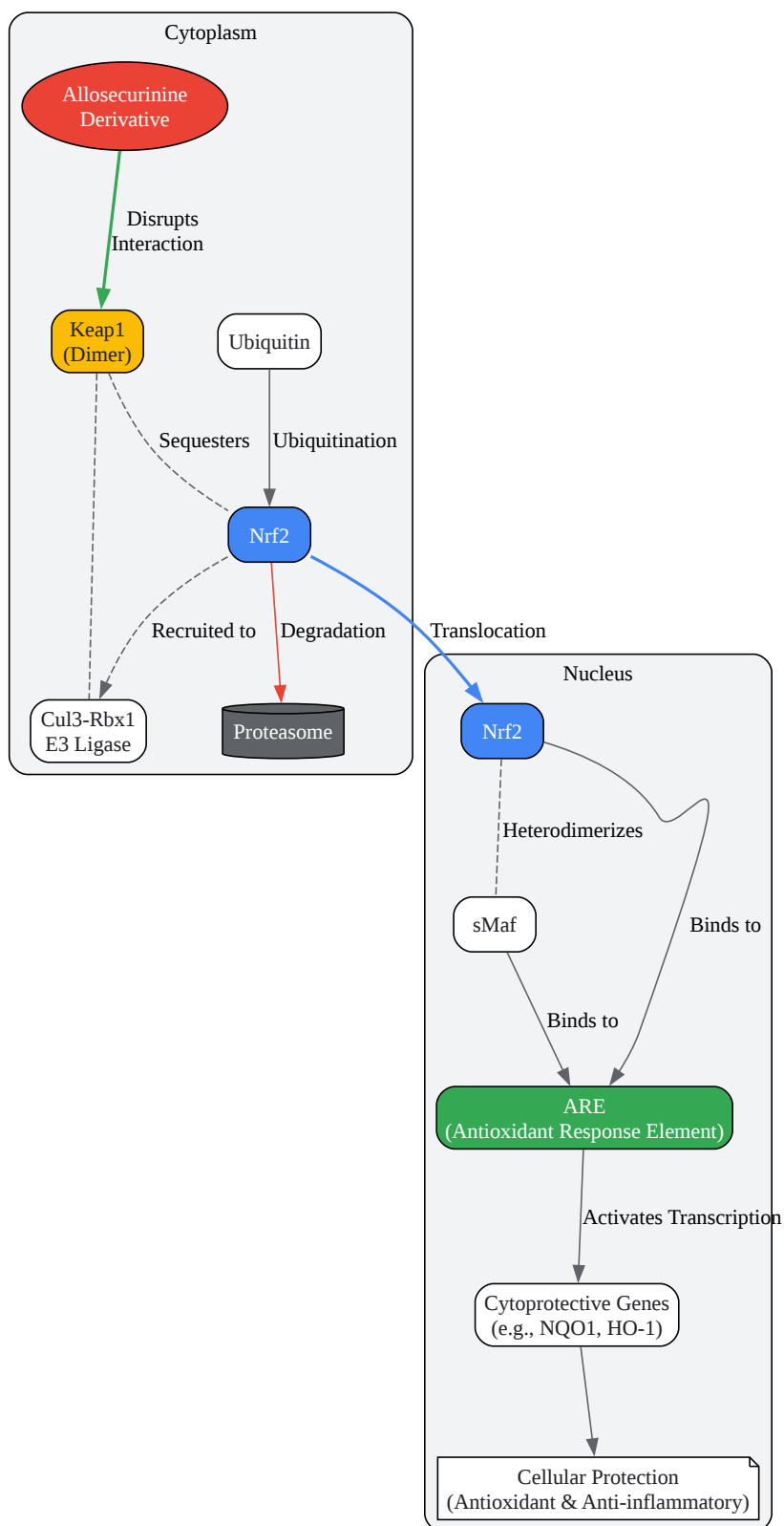
Stereochemical Relationship with Securinine:

Allosecurinine is a natural diastereomer of securinine, another prominent member of the same alkaloid family. The key stereochemical difference lies at the C-2 position, where they are epimers. This subtle change in the spatial arrangement of the hydrogen atom at C-2 leads to

distinct physicochemical and biological properties. The absolute configuration of (-)-**allosecurinine** has been confirmed through total synthesis.







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References

- 1. Allosecurinine | C₁₃H₁₅NO₂ | CID 12305986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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